

Propyl pyrazole triol solubility issues and solutions.

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Compound of Interest

Compound Name: *Propyl pyrazole triol*

Cat. No.: *B1677978*

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Propyl Pyrazole Triol (PPT) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **Propyl Pyrazole Triol (PPT)**.

Frequently Asked Questions (FAQs)

Q1: What is **Propyl Pyrazole Triol (PPT)** and what are its key chemical properties?

Propyl Pyrazole Triol (PPT), with the chemical name 4,4',4''-(4-propyl-1H-pyrazole-1,3,5-triyl)tris-phenol, is a synthetic, nonsteroidal agonist highly selective for Estrogen Receptor Alpha (ER α).^{[1][2][3]} It exhibits an approximately 410-fold higher binding affinity for ER α compared to Estrogen Receptor Beta (ER β).^{[1][3][4]} This selectivity makes it a valuable tool for studying the specific functions of ER α in various biological systems.^{[1][3]}

Key Chemical Properties of PPT:

- Molecular Formula: C₂₄H₂₂N₂O₃^{[5][6]}
- Molecular Weight: 386.44 g/mol ^[7]
- Appearance: Crystalline solid^{[1][5]}

- CAS Number: 263717-53-9[5][6][7]

Q2: What are the general solubility characteristics of **Propyl Pyrazole Triol (PPT)**?

Propyl Pyrazole Triol is a hydrophobic molecule with poor water solubility.[1] It is, however, soluble in several organic solvents. Understanding its solubility profile is critical for the successful design and execution of both in vitro and in vivo experiments.

Troubleshooting Guide: Solubility Issues and Solutions

This guide addresses common solubility challenges encountered when working with PPT and provides practical solutions.

Issue 1: My **Propyl Pyrazole Triol (PPT)** is not dissolving in aqueous buffers.

Cause: PPT is known to be insoluble in water.[1] The pyrazole ring and non-polar propyl group contribute to its low aqueous solubility.[8]

Solution:

- **Use of Organic Solvents:** For in vitro studies, dissolve PPT in an appropriate organic solvent before diluting it into your aqueous experimental medium. Commonly used solvents include Dimethyl Sulfoxide (DMSO) and ethanol.[1][9]
- **Co-solvent Systems:** For in vivo preparations, a co-solvent system is often necessary.[4][7] A typical approach involves first dissolving PPT in a small amount of DMSO and then adding other solvents like PEG300, Tween-80, and saline to create a stable formulation.[4][7]

Issue 2: I am observing precipitation of my PPT compound after diluting the stock solution in my cell culture media.

Cause: This can happen if the final concentration of the organic solvent (like DMSO) in the media is too low to maintain the solubility of PPT, or if the concentration of PPT exceeds its solubility limit in the final solution.

Solution:

- **Optimize Final Solvent Concentration:** Ensure the final concentration of the organic solvent in your cell culture media is sufficient to keep PPT in solution, while remaining non-toxic to the cells. Typically, DMSO concentrations are kept below 0.5% (v/v) in cell-based assays.
- **Prepare Fresh Dilutions:** It is recommended to prepare fresh dilutions of PPT for each experiment rather than storing diluted solutions.[1]
- **Sonication:** Gentle sonication can help in dissolving the compound and breaking up any small precipitates.[10]
- **Warm the Solution:** Gently warming the solution can increase the solubility of many compounds.[8][11] However, be cautious about the temperature stability of PPT and other components in your media.

Issue 3: How can I improve the solubility of pyrazole derivatives like PPT in general?

Cause: The inherent chemical structure of pyrazole derivatives often leads to poor water solubility.[8][9]

Solution: Several strategies can be employed to enhance the solubility of poorly soluble compounds like PPT:

- **pH Adjustment:** For compounds with acidic or basic functional groups, adjusting the pH of the solution can increase solubility by forming a more soluble salt.[8][9]
- **Use of Co-solvents:** As mentioned, using a mixture of a "good" solvent with a "poor" solvent can significantly improve solubility.[8][12][13]
- **Micronization:** Reducing the particle size of the solid compound increases the surface area, which can lead to a faster dissolution rate.[12][13][14]
- **Solid Dispersions:** Creating a solid dispersion of the compound in a hydrophilic carrier can enhance its dissolution rate.[15]

Quantitative Solubility Data

The following table summarizes the reported solubility of **Propyl Pyrazole Triol** in various solvents.

Solvent	Solubility	Reference
DMSO	≥ 100 mg/mL (258.77 mM)	[4] [7]
DMSO	90 mg/mL	[16]
DMSO	≥95.4 mg/mL	[1]
DMSO	77 mg/mL (199.25 mM)	[17]
DMSO	20 mg/mL	[5]
Ethanol	≥48.9 mg/mL	[1]
Ethanol	77 mg/mL	[17]
Ethanol	10 mg/mL	[5]
DMF	20 mg/mL	[5]
DMSO:PBS (pH 7.2) (1:10)	0.15 mg/mL	[5]
Water	Insoluble	[1] [17]

Note: "≥" indicates that the solubility is at least the specified value, but the saturation point was not determined.[\[4\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of PPT in DMSO

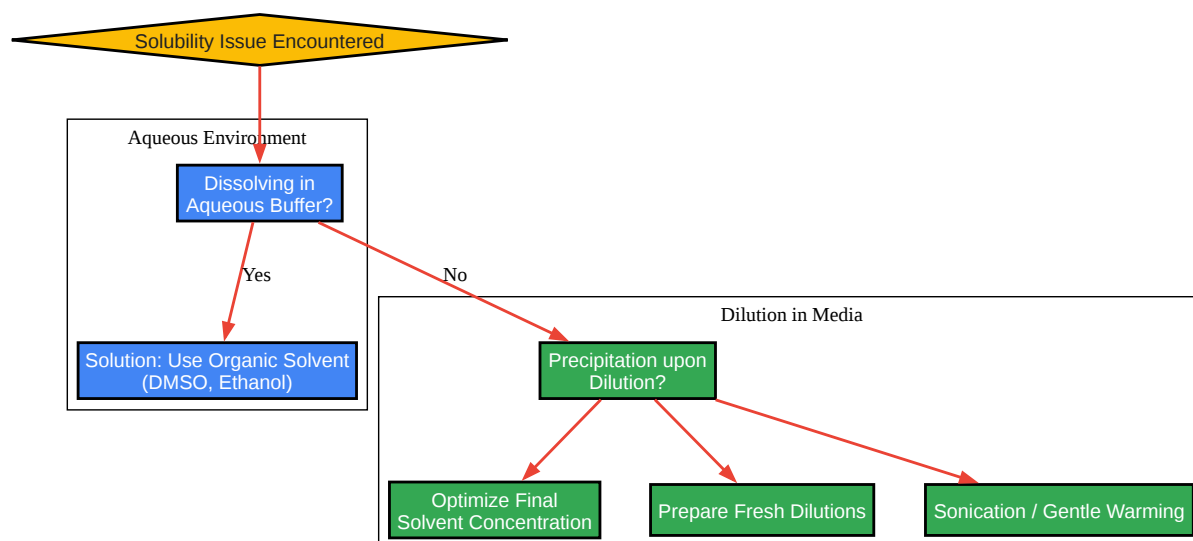
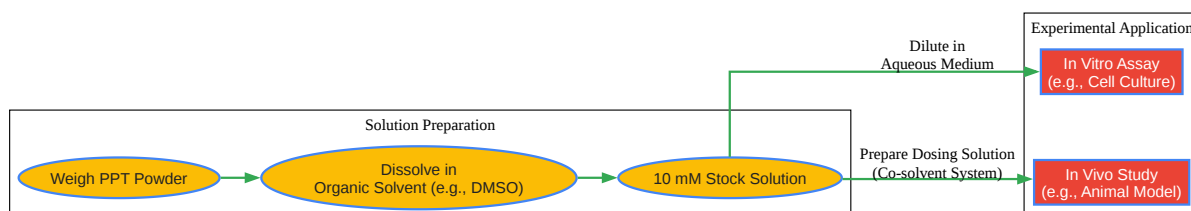
- Weighing: Accurately weigh out 3.864 mg of **Propyl Pyrazole Triol** powder.
- Dissolving: Add 1 mL of high-purity, anhydrous DMSO to the powder.
- Mixing: Vortex or sonicate the solution until the PPT is completely dissolved.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[\[10\]](#) It is recommended to use freshly prepared solutions.[\[1\]](#)

Protocol 2: Preparation of a Dosing Solution for In Vivo Studies

This protocol is a general guideline and may require optimization based on the specific experimental requirements.

- Initial Dissolution: Dissolve the required amount of PPT in DMSO. The volume of DMSO should be 10% of the final desired volume.
- Addition of Co-solvents: Sequentially add the following solvents, ensuring the solution is clear after each addition:
 - 40% PEG300
 - 5% Tween-80
 - 45% saline
- Final Solution: This will result in a clear solution with a solubility of ≥ 10 mg/mL (25.88 mM).
[\[4\]](#)[\[7\]](#)
- Administration: It is recommended to prepare this working solution fresh on the day of use.[\[4\]](#)

Visualizations



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